

Cbz-N-methyl-L-phenylalanine melting point and physical appearance

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Cbz-N-methyl-L-phenylalanine**

Cat. No.: **B1582585**

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An In-Depth Technical Guide on the Physicochemical Properties of **Cbz-N-methyl-L-phenylalanine**

Introduction

N-Benzylloxycarbonyl-N-methyl-L-phenylalanine, commonly abbreviated as **Cbz-N-methyl-L-phenylalanine** or Z-N-Me-Phe-OH, is a critical N-protected amino acid derivative. Its structure incorporates the phenylalanine side chain, an N-methyl group that imparts unique conformational constraints, and the benzylloxycarbonyl (Cbz or Z) protecting group, which is instrumental in peptide synthesis. The incorporation of N-methylated amino acids into peptides is a widely adopted strategy in medicinal chemistry to enhance metabolic stability, improve membrane permeability, and modulate biological activity.^[1]

Accurate characterization of the physical properties of Z-N-Me-Phe-OH, particularly its melting point and physical appearance, is fundamental for its application in research and drug development. These parameters serve as primary indicators of material identity, purity, and consistency, which are non-negotiable for reproducible synthetic outcomes and reliable biological assays. This guide provides a comprehensive technical overview of these properties, the methodologies for their determination, and the scientific rationale behind the experimental protocols.

Core Physicochemical Properties

A summary of the key identifying and physical properties of **Cbz-N-methyl-L-phenylalanine** is presented below. These values are foundational for laboratory handling, quality control assessment, and experimental design.

Property	Value	Source(s)
Chemical Name	(2S)-2-[methyl(phenylmethoxycarbonyl)amino]-3-phenylpropanoic acid	[2]
Synonyms	Z-N-Me-Phe-OH, N-CBZ-N-METHYL-L-PHENYLALANINE	[2][3]
CAS Number	2899-07-2	[3][4]
Molecular Formula	C ₁₈ H ₁₉ NO ₄	[2][3]
Molecular Weight	313.35 g/mol	[2][3]
Melting Point	67.0 to 71.0 °C	[3]
Physical Appearance	White to almost white powder or crystalline solid	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]
Storage Conditions	Sealed in a dry environment at 2-8°C	[3]

Physical Appearance: A First Indicator of Quality

The expected appearance of **Cbz-N-methyl-L-phenylalanine** is a white to almost white solid.

[3] The physical form can range from a fine powder to a more defined crystalline structure, a difference that is primarily influenced by the final purification and isolation method (e.g., precipitation versus slow recrystallization).

- Expert Insight: A pure white color is indicative of high purity. The presence of a yellowish or off-white tint can suggest the presence of chromophoric impurities, which may originate from

the synthesis, such as residual N-methylaniline or byproducts from the Cbz-protection step. Therefore, a careful visual inspection against a white background is the first and simplest step in quality assessment.

Melting Point: The Criterion for Purity

The melting point is a highly sensitive physical property that serves as a robust criterion for purity. The literature value for **Cbz-N-methyl-L-phenylalanine** is a range of 67.0 to 71.0 °C.[3]

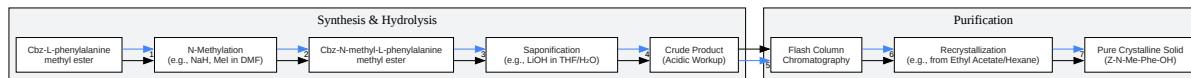
- Expert Insight: For a highly pure, crystalline substance, the melting range (the temperature from the appearance of the first liquid droplet to complete liquefaction) should be narrow, typically less than 2 °C. A broad melting range is a classic sign of impurities. Impurities disrupt the crystal lattice of the solid, leading to a depression and broadening of the melting point. The reported range of 67-71 °C may account for minor variations in purity or different polymorphic forms, although the latter is less commonly characterized for such intermediates.

Experimental Methodologies

The trustworthiness of physicochemical data hinges on robust and well-controlled experimental methods. This section details the protocols for synthesis, purification, and analysis that ensure the generation of reliable data for **Cbz-N-methyl-L-phenylalanine**.

Synthesis and Purification Workflow

Understanding the synthetic origin of a compound is crucial for anticipating potential impurities. A common route to **Cbz-N-methyl-L-phenylalanine** involves the N-methylation of the parent Cbz-L-phenylalanine, often at the ester stage, followed by saponification (hydrolysis) of the ester to yield the final carboxylic acid.[1]



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Caption: Workflow for Synthesis and Purification of **Cbz-N-methyl-L-phenylalanine**.

This multi-step process necessitates rigorous purification. Flash column chromatography is employed to remove unreacted starting materials and major side products, while a final recrystallization step is optimal for removing trace impurities and yielding a crystalline solid with a sharp melting point.

Protocol for Melting Point Determination

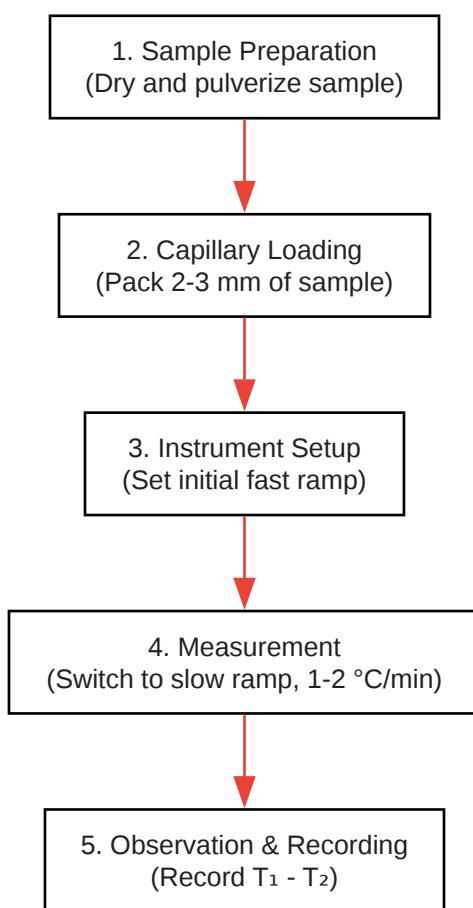
This protocol describes the use of a modern digital melting point apparatus, which provides precise temperature control and digital detection.

Instrumentation: Electrothermal digital melting point apparatus or equivalent. Materials: **Cbz-N-methyl-L-phenylalanine** (dried), capillary tubes (one end sealed).

Step-by-Step Protocol:

- Sample Preparation: Ensure the sample is completely dry by placing it under a high vacuum for several hours to remove residual solvents, which can depress the melting point. Gently crush the crystalline sample into a fine powder using a spatula or mortar and pestle.
- Capillary Loading: Tap the open end of a capillary tube into the powder to force a small amount of sample into the tube. Invert the tube and tap the sealed end gently on a hard surface to pack the powder down. Repeat until a packed column of 2-3 mm in height is achieved.
 - Causality: A tightly packed, small sample ensures uniform heat transfer and a more accurate, sharp melting point reading.
- Instrument Setup: Place the loaded capillary into the heating block of the apparatus. Set a rapid heating ramp (e.g., 10-15 °C/min) to quickly approach the expected melting point (approx. 60 °C).
- Measurement: Once the temperature is within 5-10 °C of the expected melting point, reduce the ramp rate to 1-2 °C/min.

- Causality: A slow ramp rate is critical for ensuring thermal equilibrium between the heating block, the thermometer, and the sample, preventing an overestimation of the melting temperature.
- Observation and Recording: Carefully observe the sample.
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the last solid particle melts, resulting in a completely clear liquid.
 - The melting range is reported as $T_1 - T_2$.



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Caption: Standard Operating Procedure for Melting Point Determination.

Data Interpretation and Troubleshooting

Observation	Potential Cause	Recommended Action
Broad Melting Range ($> 2^{\circ}\text{C}$)	Presence of impurities (e.g., solvents, starting materials).	Re-purify the sample via recrystallization or column chromatography. Ensure the sample is thoroughly dried under vacuum.
Melting Point Lower than Literature	Significant impurity content.	Correlate with other analytical data (e.g., NMR, HPLC) to identify the impurity. Re-purify as needed.
Off-white or Yellowish Color	Residual synthesis reagents or degradation products.	Review the purification protocol. Consider a charcoal treatment during recrystallization to remove colored impurities.
Sample Decomposes Before Melting	Thermal instability (unlikely for this compound under normal conditions).	Use a faster heating rate or a specialized apparatus for compounds that decompose near their melting point.

Conclusion

The melting point and physical appearance of **Cbz-N-methyl-L-phenylalanine** are indispensable parameters for ensuring the quality and integrity of the material used in scientific research and development. A sharp melting point within the accepted range of 67.0 to 71.0 °C, coupled with a white, crystalline appearance, provides strong evidence of high purity.^[3] Adherence to systematic and well-justified experimental protocols for synthesis, purification, and analysis is paramount for obtaining reliable and reproducible results. This guide provides the technical framework and expert insights necessary for researchers to confidently characterize this important synthetic building block.

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- To cite this document: BenchChem. [Cbz-N-methyl-L-phenylalanine melting point and physical appearance]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582585#cbz-n-methyl-l-phenylalanine-melting-point-and-physical-appearance>]

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